

# Technical Data Sheet: 4-Ethyl-2,6-dimethylheptane

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## Compound of Interest

Compound Name: **4-Ethyl-2,6-dimethylheptane**

Cat. No.: **B14545763**

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To the intended audience of researchers, scientists, and drug development professionals: The following is a summary of publicly available data for **4-Ethyl-2,6-dimethylheptane**. A comprehensive literature review reveals a significant lack of in-depth research on this compound, particularly concerning its biological activity, potential therapeutic applications, and associated signaling pathways. The information available is primarily limited to basic physicochemical properties, and as such, the creation of an in-depth technical guide or whitepaper as requested is not feasible based on current scientific literature.

## Chemical Identity and Physical Properties

**4-Ethyl-2,6-dimethylheptane** is a saturated branched-chain alkane. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>24</sub>	PubChem[1]
Molecular Weight	156.31 g/mol	PubChem[1]
IUPAC Name	4-ethyl-2,6-dimethylheptane	PubChem[1]
CAS Number	61868-31-3	PubChem[1]
Boiling Point	171.7 °C	ChemSrc[2], ChemDB[3]
Structural Formula	(CH <sub>3</sub> ) <sub>2</sub> CHCH <sub>2</sub> CH(CH <sub>2</sub> CH <sub>3</sub> )CH <sub>2</sub> CH(CH <sub>3</sub> ) <sub>2</sub>	ChemDB[3]
SMILES	CCC(CC(C)C)CC(C)C	PubChem[1]
InChIKey	GBSGJLJGXHBTQQ-UHFFFAOYSA-N	PubChem[1]

## Synthesis and Experimental Data

Detailed experimental protocols for the synthesis and analysis of **4-Ethyl-2,6-dimethylheptane** are not readily available in the reviewed literature. One source describes a general method for the synthesis of a related compound, 2,6-dimethylheptane, which involved the coupling of isobutyl magnesium bromide with ethyl formate to produce 2,6-dimethylheptanol-4, followed by a three-step hydrogenation to yield the alkane.<sup>[4]</sup> However, a specific, detailed protocol for **4-Ethyl-2,6-dimethylheptane** is not provided.

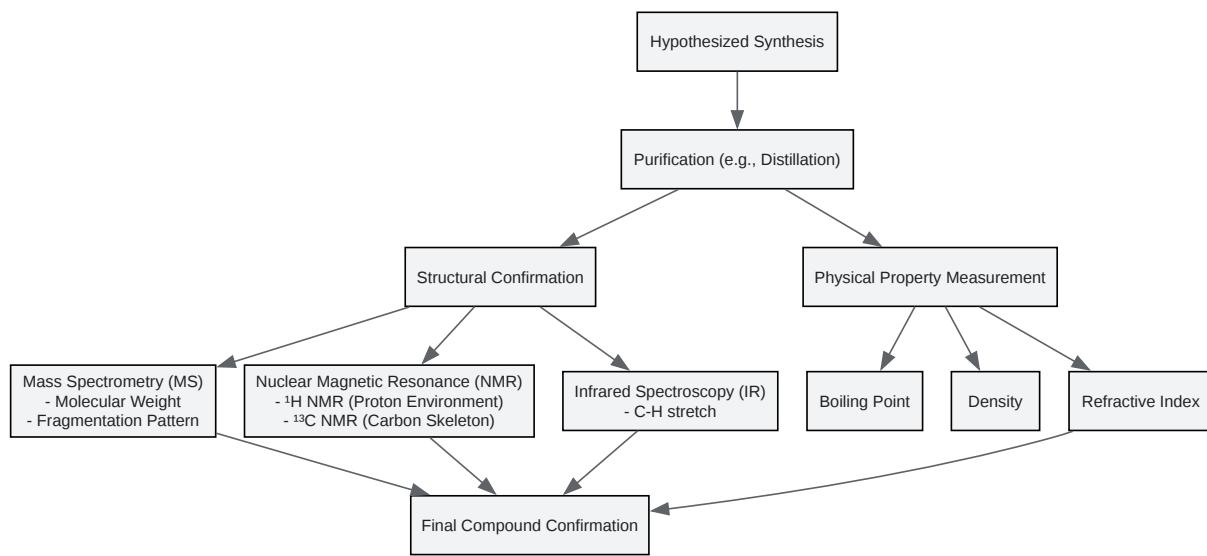
No quantitative data from analytical experiments such as NMR, IR, or mass spectrometry for **4-Ethyl-2,6-dimethylheptane** were found in the public domain.

## Biological Activity and Toxicological Information

There is no available information in the reviewed scientific literature regarding any biological activity, pharmacological effects, or toxicological studies of **4-Ethyl-2,6-dimethylheptane**. Consequently, no signaling pathways involving this compound have been described.

# Logical Workflow for Compound Identification

While no experimental workflows for this specific molecule were found, a general logical workflow for the identification and characterization of a simple alkane like **4-Ethyl-2,6-dimethylheptane** can be proposed.



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Caption: A generalized workflow for the synthesis, purification, and structural confirmation of a simple alkane.

Conclusion: **4-Ethyl-2,6-dimethylheptane** is a simple organic molecule with very limited available scientific data. For researchers in drug development, this compound does not appear to be a subject of current or past investigation for therapeutic purposes. The absence of biological data precludes any discussion of its pharmacology or role in cellular signaling. Further research would be required to determine any properties beyond its basic physical characteristics.

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## References

- 1. 4-Ethyl-2,6-dimethylheptane | C11H24 | CID 53423893 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 4-ethyl-2,6-dimethylheptane | CAS#:61868-31-3 | Chemsoc [chemsoc.com]
- 3. 4-ethyl-2,6-dimethylheptane [chemister.ru]
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